

Trideuterio(^{13}C)methanol: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *trideuterio(^{13}C)methanol*

Cat. No.: *B15088662*

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Authored for researchers, scientists, and drug development professionals, this in-depth technical guide provides a comprehensive overview of trideuterio(^{13}C)methanol, a crucial isotopically labeled compound in advanced scientific research. This guide details its chemical and physical properties, synthesis, and key applications, supported by experimental protocols and data visualizations.

Core Identifiers and Properties

Trideuterio(^{13}C)methanol, with the chemical formula $^{13}\text{CD}_3\text{OH}$, is a stable isotope-labeled analog of methanol. The incorporation of a Carbon-13 atom and three deuterium atoms makes it an invaluable tool in a variety of analytical and metabolic studies.

Chemical Identifiers

A clear identification of trideuterio(^{13}C)methanol is essential for procurement and regulatory purposes. The primary identifiers are summarized in the table below.

Identifier	Value
CAS Number	93704-35-9[1]
Linear Formula	$^{13}\text{CD}_3\text{OH}$ [1]
Synonyms	Methyl- ^{13}C ,d ₃ alcohol[1]
InChI Key	OKKJLVBELUTLKV-KQORAOOSSA-N[1]
MDL Number	MFCD08702852[1]
PubChem Substance ID	329759160[1]

Physicochemical Properties

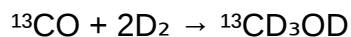
The key physical and chemical properties of trideuterio(^{13}C)methanol are outlined below, providing essential data for experimental design and safety considerations.

Property	Value
Molecular Weight	36.05 g/mol [1]
Density	0.888 g/mL at 25 °C (lit.)[1]
Boiling Point	64.7 °C (lit.)[1]
Melting Point	-98 °C (lit.)[1]
Flash Point	9.7 °C - closed cup[1]
Isotopic Purity	99 atom % ^{13}C , 98 atom % D[1]
Appearance	Colorless liquid

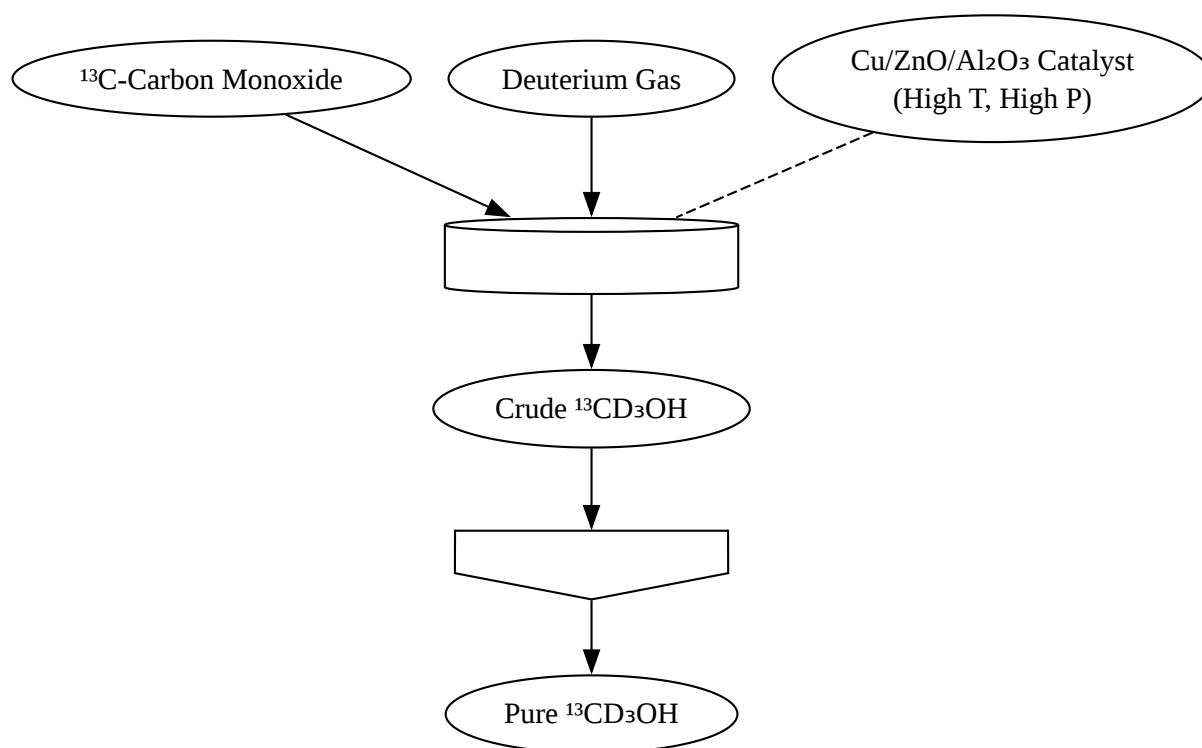
Synthesis of Trideuterio(^{13}C)methanol

The synthesis of trideuterio(^{13}C)methanol involves the catalytic hydrogenation of ^{13}C -labeled carbon monoxide with deuterium gas. This process is typically carried out at high pressure and temperature over a suitable catalyst, such as a copper-zinc oxide-alumina ($\text{Cu/ZnO/Al}_2\text{O}_3$) catalyst.

A generalized reaction scheme is as follows:



While a specific, detailed experimental protocol for the synthesis of trideuterio(^{13}C)methanol is not readily available in public literature, the general principles of methanol synthesis can be applied. The process involves passing a mixture of ^{13}C -carbon monoxide and deuterium gas over the catalyst bed in a reactor under controlled conditions. The resulting product is then purified by distillation to obtain high-purity trideuterio(^{13}C)methanol.



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A simplified workflow for the synthesis of trideuterio(^{13}C)methanol.

Key Applications and Experimental Protocols

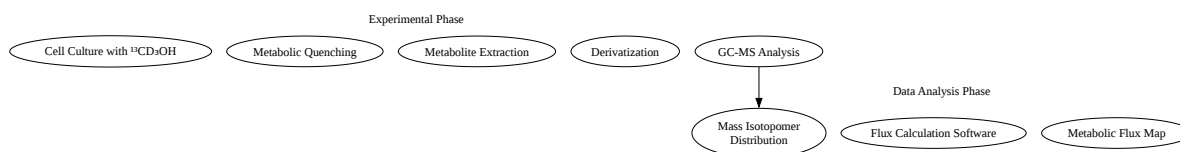
Trideuterio(^{13}C)methanol serves as a critical tool in various research fields, primarily due to its utility as a tracer in metabolic studies and as an internal standard in analytical chemistry.

Metabolic Flux Analysis (MFA)

Metabolic Flux Analysis (MFA) is a powerful technique used to quantify the rates (fluxes) of metabolic reactions within a biological system. ^{13}C -based MFA is considered the gold standard for determining in vivo metabolic fluxes. In this context, trideuterio(^{13}C)methanol can be used as a labeled substrate for methylotrophic organisms, such as the yeast *Pichia pastoris*, which can utilize methanol as a sole carbon source.

Experimental Protocol: ^{13}C -MFA in *Pichia pastoris*

- **Cell Culture:** Cultivate *Pichia pastoris* in a chemically defined medium where a specific proportion of the standard methanol is replaced with trideuterio(^{13}C)methanol. The cells should be grown in a chemostat to achieve a metabolic steady state.
- **Metabolite Extraction:** Quench the metabolism of the harvested cells rapidly, often using cold methanol, and then extract the intracellular metabolites.
- **Derivatization:** Derivatize the extracted metabolites to make them volatile for Gas Chromatography-Mass Spectrometry (GC-MS) analysis.
- **GC-MS Analysis:** Analyze the derivatized metabolites by GC-MS to determine the mass isotopomer distribution of key metabolites.
- **Data Analysis:** Use specialized software to calculate the intracellular metabolic fluxes from the mass isotopomer data and a stoichiometric model of the organism's metabolism.



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Workflow for ^{13}C -Metabolic Flux Analysis using $^{13}\text{CD}_3\text{OH}$.

Quantitative Proteomics (SILAC)

While Stable Isotope Labeling by Amino acids in Cell culture (SILAC) traditionally uses labeled amino acids, organisms that can synthesize amino acids from a single carbon source like methanol can be adapted for SILAC-based quantitative proteomics using trideuterio(^{13}C)methanol. This allows for the differential proteomic analysis of cells grown in "light" (unlabeled methanol) versus "heavy" ($^{13}\text{CD}_3\text{OH}$) media.

Experimental Protocol: SILAC-based Proteomics in Methylophilic Yeast

- **Cell Culture:** Grow two populations of methylophilic yeast. One in a medium containing standard methanol ("light") and the other in a medium with trideuterio(^{13}C)methanol ("heavy"). Ensure complete incorporation of the labeled methanol into the proteome over several cell divisions.
- **Sample Preparation:** Combine equal amounts of protein from the "light" and "heavy" cell lysates.
- **Protein Digestion:** Digest the combined protein mixture into peptides using an enzyme such as trypsin.

- **LC-MS/MS Analysis:** Analyze the peptide mixture using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).
- **Data Analysis:** Identify and quantify the relative abundance of proteins by comparing the signal intensities of the "light" and "heavy" peptide pairs in the mass spectra.

Internal Standard in Quantitative Mass Spectrometry

Trideuterio(^{13}C)methanol is an excellent internal standard for the quantitative analysis of methanol and other small volatile organic compounds by mass spectrometry. Its chemical behavior is nearly identical to its unlabeled counterpart, but it is distinguishable by its higher mass.

Experimental Protocol: Quantification of Methanol using $^{13}\text{CD}_3\text{OH}$ as an Internal Standard

- **Sample Preparation:** To each sample and calibration standard, add a known amount of trideuterio(^{13}C)methanol as the internal standard.
- **Extraction:** If necessary, perform a sample extraction, for example, using headspace solid-phase microextraction (SPME) for volatile analysis.
- **GC-MS Analysis:** Analyze the samples using GC-MS. Monitor the characteristic ions for both unlabeled methanol and the trideuterio(^{13}C)methanol internal standard.
- **Quantification:** Construct a calibration curve by plotting the ratio of the peak area of the analyte to the peak area of the internal standard against the concentration of the analyte in the calibration standards. Determine the concentration of the analyte in the samples from this calibration curve.

Safety and Handling

Trideuterio(^{13}C)methanol should be handled with the same precautions as unlabeled methanol. It is a flammable liquid and is toxic if ingested, inhaled, or absorbed through the skin. Always work in a well-ventilated area, preferably a fume hood, and wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.

Hazard and Precautionary Statements:

- Hazard Statements: H225 (Highly flammable liquid and vapor), H301 + H311 + H331 (Toxic if swallowed, in contact with skin or if inhaled), H370 (Causes damage to organs).[1]
- Precautionary Statements: P210 (Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking), P280 (Wear protective gloves/protective clothing/eye protection/face protection), P301 + P310 (IF SWALLOWED: Immediately call a POISON CENTER/doctor).[1]

This technical guide provides a foundational understanding of trideuterio(^{13}C)methanol, its properties, synthesis, and key applications in scientific research. For specific experimental applications, it is always recommended to consult detailed protocols from peer-reviewed literature and to adhere to all institutional safety guidelines.

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References

- 1. researchgate.net [researchgate.net]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com